

An In-depth Technical Guide to 4-(Isobutylthio)phenylboronic Acid

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Compound of Interest

Compound Name: 4-(Isobutylthio)phenylboronic acid

CAS No.: 1217500-97-4

Cat. No.: B581758

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Abstract

4-(Isobutylthio)phenylboronic acid is a sulfur-containing organoboron compound with potential applications in organic synthesis and medicinal chemistry. This technical guide provides a comprehensive overview of its chemical properties, reactivity, and potential biological significance. Due to the limited availability of experimental data for this specific molecule, this guide draws upon established knowledge of structurally similar phenylboronic acids and aryl thioethers to provide a predictive and comparative analysis. This document is intended to serve as a foundational resource for researchers interested in the synthesis, characterization, and application of **4-(Isobutylthio)phenylboronic acid** and its derivatives.

Chemical Properties and Data

While specific experimental data for **4-(Isobutylthio)phenylboronic acid** is not extensively reported in publicly accessible literature, its fundamental properties can be summarized. The properties of the closely related 4-(methylthio)phenylboronic acid are included for comparative purposes.

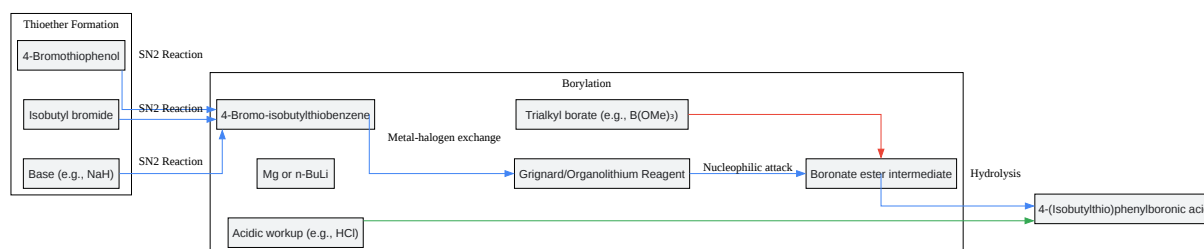
Property	4-(Isobutylthio)phenylboronic Acid	4-(Methylthio)phenylboronic Acid (for comparison)
IUPAC Name	(4-(Isobutylthio)phenyl)boronic acid	(4-(Methylthio)phenyl)boronic acid[1]
CAS Number	1217500-97-4	98546-51-1[2]
Molecular Formula	C ₁₀ H ₁₅ BO ₂ S	C ₇ H ₉ BO ₂ S[2]
Molecular Weight	210.10 g/mol	168.02 g/mol [2]
Physical Form	Solid	Powder[2]
Melting Point	Data not available	210-214 °C[2]
Boiling Point	Data not available	Data not available
Solubility	Data not available	Soluble in methanol

Synthesis and Reactivity

General Synthesis of Aryl Thioether Boronic Acids

The synthesis of **4-(Isobutylthio)phenylboronic acid** is not explicitly detailed in the literature. However, a general and efficient method for the synthesis of thioethers involves the copper-catalyzed coupling of boronic acids with N-thio(alkyl, aryl, heteroaryl)imides. This reaction proceeds under mild, nonbasic conditions. Another common approach to synthesizing substituted phenylboronic acids involves the reaction of an aryl Grignard or organolithium reagent with a trialkyl borate, followed by acidic workup.

A plausible synthetic route for **4-(Isobutylthio)phenylboronic acid** could involve the following conceptual steps:



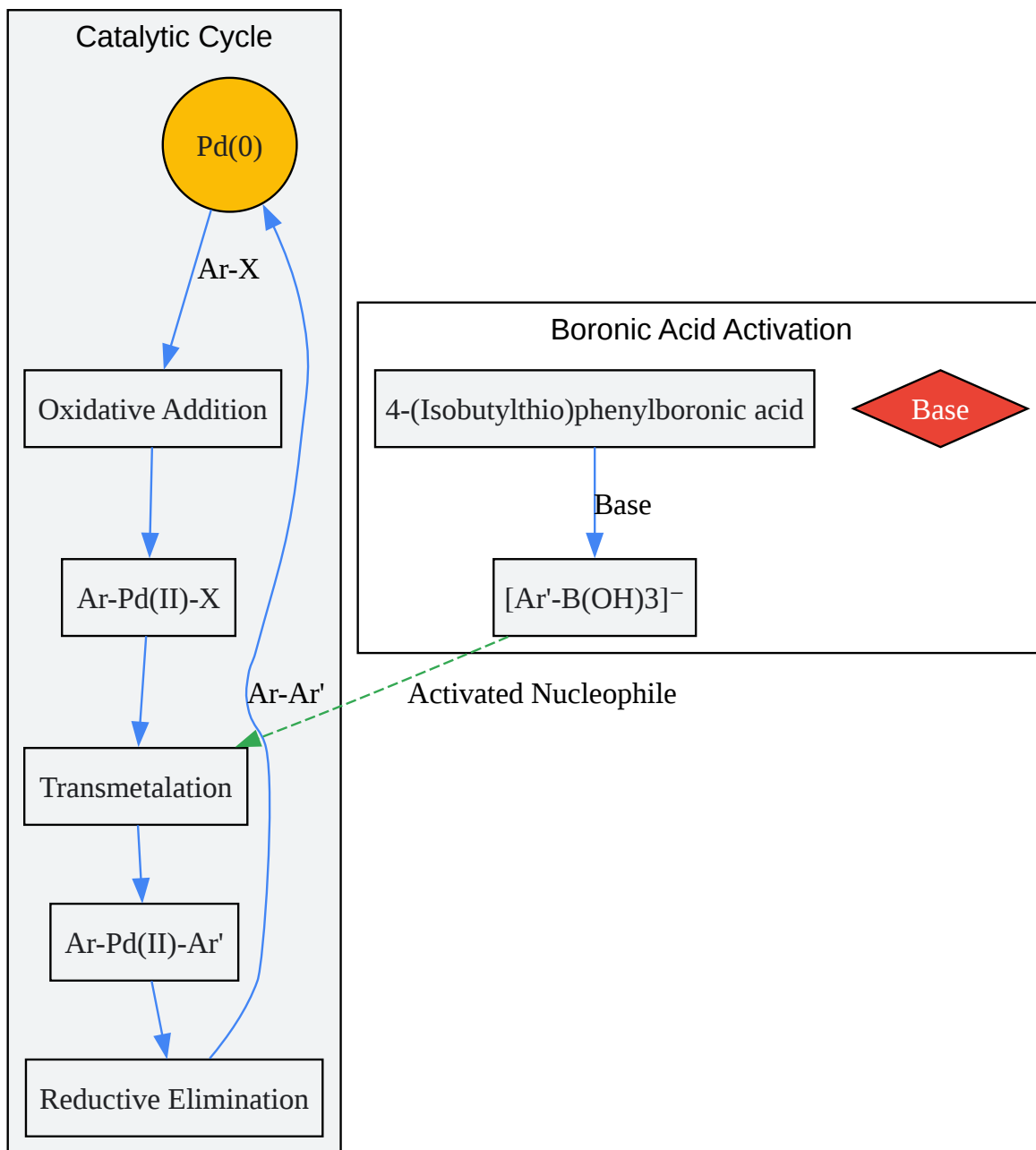
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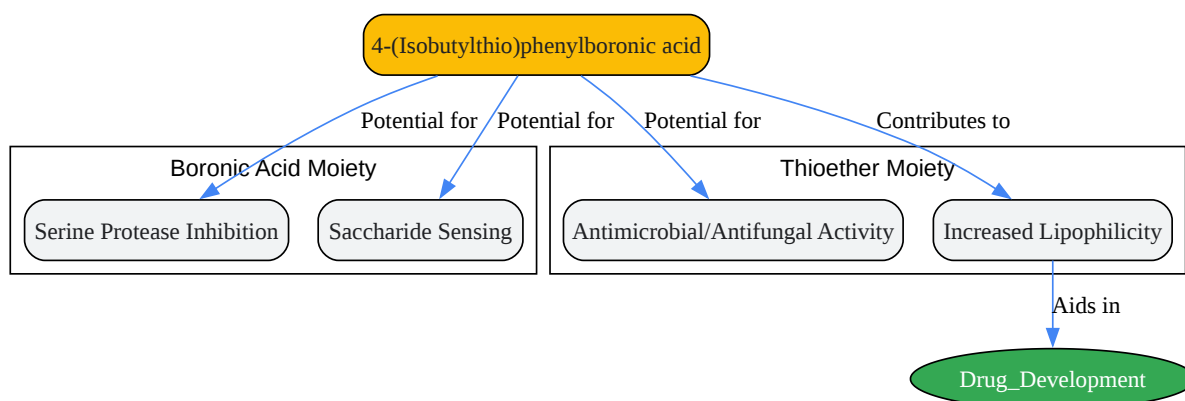
Conceptual synthesis workflow for **4-(isobutylthio)phenylboronic acid**.

Reactivity and Key Reactions

Phenylboronic acids are versatile reagents in organic synthesis, most notably for their participation in the Suzuki-Miyaura cross-coupling reaction. This palladium-catalyzed reaction forms a carbon-carbon bond between the aryl group of the boronic acid and an aryl or vinyl halide, and is a cornerstone of modern synthetic chemistry for the preparation of biaryls and other conjugated systems.

4-(isobutylthio)phenylboronic acid is expected to readily participate in Suzuki-Miyaura coupling reactions, offering a route to introduce the 4-(isobutylthio)phenyl moiety into a wide range of organic molecules.





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References

- 1. boronmolecular.com [boronmolecular.com]
- 2. 4-(Methylthio)phenylboronic acid = 95 98546-51-1 [sigmaaldrich.com]
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